

What are the physicochemical properties of methyl hexanoate?

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Methyl Hexanoate: A Comprehensive Physicochemical Profile

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Methyl hexanoate (CAS No: 106-70-7), a fatty acid methyl ester, is a colorless liquid recognized for its characteristic fruity, pineapple-like aroma.^{[1][2]} It is found naturally in various fruits and foods and sees application as a flavoring agent.^{[1][3]} Beyond its sensory attributes, understanding the precise physicochemical properties of **methyl hexanoate** is crucial for its application in research and drug development, particularly in areas such as solvent chemistry, formulation science, and as a building block in organic synthesis.^{[4][5]} This technical guide provides a detailed overview of the key physicochemical parameters of **methyl hexanoate**, outlines the standard experimental methodologies for their determination, and presents a logical workflow for its characterization.

Core Physicochemical Properties

A comprehensive summary of the essential physicochemical properties of **methyl hexanoate** is presented in the tables below. These values have been compiled from various reputable sources and represent a consensus of the available data.

Table 1: General and Physical Properties of Methyl Hexanoate

Property	Value	Source(s)
Molecular Formula	C7H14O2	[1][6]
Molecular Weight	130.18 g/mol	[1][2]
Appearance	Clear, colorless to pale yellow liquid	[1][7]
Odor	Fruity, pineapple, ethereal aroma	[1][2]
Density	0.885 g/mL at 25 °C	[8]
0.8846 at 20 °C	[1]	
Boiling Point	151 °C at 760 mmHg	[8]
148.00 to 150.00 °C at 760.00 mm Hg	[7]	
Melting Point	-71 °C	[9]
Flash Point	37.5 °C (closed cup)	[10]
113.00 °F (45.00 °C) (TCC)	[7]	
Refractive Index	n _{20/D} 1.405	[8]
1.40200 to 1.41100 at 20.00 °C	[7]	

Table 2: Solubility and Partitioning Behavior of Methyl Hexanoate

Property	Value	Source(s)
Solubility in Water	1.33 mg/mL at 20 °C	[1][9]
less than 1 mg/mL at 22.2 °C	[1]	
Solubility in Organic Solvents	Soluble in ethanol, chloroform, propylene glycol, and vegetable oils.	[1][7]
LogP (Octanol-Water Partition Coefficient)	2.34 (at 25 °C)	[11]
2.314 (estimated)	[7]	

Table 3: Vapor Properties of Methyl Hexanoate

Property	Value	Source(s)
Vapor Pressure	3.72 mmHg at 25 °C	[1][2]
1 mmHg at 5 °C	[1]	
5 mmHg at 30 °C	[1]	
Vapor Density	4.4 (Air = 1)	[7]

Experimental Protocols for Physicochemical Characterization

Accurate determination of the physicochemical properties of **methyl hexanoate** relies on standardized experimental protocols. The following section details the methodologies for key experiments.

Determination of Density

The density of liquid chemicals like **methyl hexanoate** is commonly determined using the hydrometer method as outlined in ASTM D1298.[5][12]

- Principle: This method involves measuring the specific gravity of a liquid using a calibrated glass hydrometer. The observed reading is then corrected to a standard temperature.
- Apparatus: Glass hydrometer, hydrometer cylinder, thermometer.
- Procedure:
 - The liquid sample is brought to a known temperature, and a portion is transferred to a hydrometer cylinder.[\[12\]](#)
 - The hydrometer is gently lowered into the liquid and allowed to float freely.[\[12\]](#)
 - Once the hydrometer has settled and is stationary, the scale reading at the principal surface of the liquid is recorded.[\[12\]](#)
 - The temperature of the liquid is recorded simultaneously.
 - The observed reading is corrected to the reference temperature using standard petroleum measurement tables.[\[12\]](#)

For higher precision, a digital density meter can be used according to ASTM D4052.[\[13\]](#)

Determination of Boiling Point

The distillation range of volatile organic liquids such as **methyl hexanoate** can be determined using ASTM D1078.[\[6\]](#)[\[14\]](#)

- Principle: This method measures the temperature range over which a liquid boils when distilled under controlled conditions.
- Apparatus: Distillation flask, condenser, graduated receiving cylinder, thermometer.
- Procedure:
 - A 100 mL sample of the liquid is placed in the distillation flask.[\[15\]](#)
 - The apparatus is assembled, and heat is applied to the flask.

- The temperature at which the first drop of distillate falls from the condenser is recorded as the initial boiling point.[\[15\]](#)
- The distillation is continued at a prescribed rate, and the temperature is recorded as various percentages of the sample are collected.
- The final boiling point is the maximum temperature observed during the distillation.

Determination of Melting Point

The melting point of **methyl hexanoate**, which is a low-temperature value, can be determined using a capillary tube method as described in ASTM E324.[\[8\]](#)

- Principle: A small, powdered sample of the solidified material is heated in a capillary tube, and the temperature range over which it melts is observed.
- Apparatus: Melting point apparatus (e.g., Thiele tube or automated instrument), capillary tubes, thermometer.
- Procedure:
 - A small amount of the solidified sample is introduced into a capillary tube.[\[16\]](#)
 - The capillary tube is placed in the heating block of the melting point apparatus.[\[16\]](#)
 - The sample is heated at a controlled rate.[\[16\]](#)
 - The temperature at which the substance first begins to melt (onset point) and the temperature at which it becomes completely liquid (clear point) are recorded. This range is the melting range.[\[16\]](#)

Determination of Flash Point

The flash point of **methyl hexanoate** is determined using a closed-cup method, such as the Pensky-Martens closed cup tester as specified in ASTM D93.[\[2\]](#)[\[7\]](#)

- Principle: The sample is heated in a closed cup at a controlled rate with constant stirring. An ignition source is periodically introduced into the vapor space above the liquid. The flash

point is the lowest temperature at which the vapors ignite to produce a flash.[11]

- Apparatus: Pensky-Martens closed-cup tester.
- Procedure:
 - The test cup is filled with the sample to the specified level.[11]
 - The lid is placed on the cup, and the apparatus is assembled.
 - The sample is heated and stirred at the specified rates.[11]
 - At regular temperature intervals, the ignition source is dipped into the vapor space.[11]
 - The temperature at which a distinct flash is observed is recorded as the flash point.[11]

Determination of Refractive Index

The refractive index of hydrocarbon liquids like **methyl hexanoate** is measured using a refractometer according to ASTM D1218.[9]

- Principle: This method measures the extent to which light is refracted when it passes through the liquid. The refractive index is a characteristic property of a substance.
- Apparatus: Calibrated Abbe-type refractometer.
- Procedure:
 - A small drop of the liquid sample is placed on the prism of the refractometer.
 - The instrument is adjusted to bring the dividing line between the light and dark fields into sharp focus.
 - The refractive index is read from the instrument's scale.
 - The temperature of the measurement is recorded, and if necessary, the reading is corrected to a standard temperature using provided tables.

Determination of Water Solubility

The water solubility of **methyl hexanoate** can be determined following the principles outlined in OECD Guideline 105.[\[17\]](#)[\[18\]](#)

- Principle: This guideline describes two primary methods: the column elution method for substances with low solubility and the flask method for substances with higher solubility. For **methyl hexanoate**, the flask method is more appropriate. A saturated solution of the substance in water is prepared, and the concentration of the substance in the aqueous phase is determined analytically.
- Apparatus: Flask with a stirrer, constant temperature bath, analytical instrument for concentration measurement (e.g., gas chromatograph).
- Procedure (Flask Method):
 - An excess amount of **methyl hexanoate** is added to a known volume of water in a flask.
 - The mixture is agitated at a constant temperature for a sufficient period to reach equilibrium (saturation).
 - The mixture is then allowed to stand to separate the undissolved substance.
 - A sample of the clear aqueous phase is carefully taken.
 - The concentration of **methyl hexanoate** in the aqueous sample is determined using a suitable analytical method.

Experimental Workflow for Physicochemical Characterization

The following diagram illustrates a logical workflow for the comprehensive physicochemical characterization of a liquid chemical substance such as **methyl hexanoate**.



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Caption: Workflow for Physicochemical Characterization.

Safety and Handling

Methyl hexanoate is classified as a flammable liquid.[11][19] It should be kept away from heat, sparks, open flames, and hot surfaces.[19] Use of explosion-proof electrical, ventilating, and lighting equipment is recommended.[19] Personal protective equipment, including gloves and eye protection, should be worn when handling the substance.[19] Store in a cool, well-ventilated place.[19]

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References

- 1. Federal & State Regulations | ASTM D93 Standard test methods for flash point by Pensky-Martens closed cup tester | J. J. Keller® Compliance Network [jjkellercompliancencetwork.com]
- 2. Flash Point by Pensky-Martens Closed Cup: ASTM D93 Standard Tests - The ANSI Blog [blog.ansi.org]
- 3. store.astm.org [store.astm.org]
- 4. store.astm.org [store.astm.org]
- 5. store.astm.org [store.astm.org]
- 6. store.astm.org [store.astm.org]
- 7. store.astm.org [store.astm.org]
- 8. store.astm.org [store.astm.org]
- 9. store.astm.org [store.astm.org]
- 10. scimed.co.uk [scimed.co.uk]
- 11. Pensky–Martens closed-cup test - Wikipedia [en.wikipedia.org]
- 12. Standard Test Method for Density, Relative Density, or API Gravity of Crude Petroleum and Liquid Petroleum Products by Hydrometer Method (ASTM D 1298) [pachemtech.eu]
- 13. ASTM D4052 | Anton Paar Wiki [wiki.anton-paar.com]
- 14. store.astm.org [store.astm.org]
- 15. ww2.arb.ca.gov [ww2.arb.ca.gov]
- 16. thinksrs.com [thinksrs.com]
- 17. OECD 105 - Water Solubility - Situ Biosciences [situbiosciences.com]
- 18. laboratuar.com [laboratuar.com]
- 19. store.astm.org [store.astm.org]

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